

"suppressing unwanted transitions in Rubidium-85 laser cooling"

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Compound of Interest

Compound Name: Rubidium-85

Cat. No.: B076637

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Technical Support Center: Rubidium-85 Laser Cooling

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with laser cooling of **Rubidium-85** (^{85}Rb). Our focus is on effectively suppressing unwanted atomic transitions to optimize cooling and trapping efficiency.

Frequently Asked Questions (FAQs)

Q1: Why is a repumping laser necessary for cooling **Rubidium-85**?

A1: During the laser cooling process on the D2 line of ^{85}Rb , atoms are primarily excited from the $5^2\text{S}_{1/2}$ ($F=3$) ground state to the $5^2\text{P}_{3/2}$ ($F'=4$) excited state. While this is a closed transition, there is a small probability of off-resonant excitation to the $5^2\text{P}_{3/2}$ ($F'=3$) state. From this state, atoms can decay to the $5^2\text{S}_{1/2}$ ($F=2$) ground state.^{[1][2]} Atoms in the $F=2$ ground state, often called a "dark state," no longer interact with the cooling laser and are lost from the cooling cycle. A second laser, the "repumping" laser, is required to excite these atoms from the $F=2$ ground state back into the cooling cycle, typically via the $5^2\text{P}_{3/2}$ ($F'=3$) excited state.^{[1][3]}

Q2: What are the primary unwanted transitions in ^{85}Rb laser cooling?

A2: The primary unwanted transition is the decay from the $5^2P_{3/2}$ ($F'=3$) excited state to the $5^2S_{1/2}$ ($F=2$) ground state. This occurs due to off-resonant scattering from the main cooling laser, which is tuned to the $5^2S_{1/2}$ ($F=3$) \rightarrow $5^2P_{3/2}$ ($F'=4$) transition. Once in the $F=2$ ground state, the atoms are no longer resonant with the cooling laser.

Q3: How do I generate the correct frequency for the repumping laser?

A3: The frequency separation between the $F=2$ and $F=3$ ground states in ^{85}Rb is approximately 3.036 GHz.^[4] There are two common methods to generate the repumping frequency:

- Separate Laser: Use a second diode laser locked to the $5^2S_{1/2}$ ($F=2$) \rightarrow $5^2P_{3/2}$ ($F'=3$) transition. This offers independent control over the repumping laser's frequency and power.
- Electro-Optic Modulator (EOM): Use a single laser for the cooling transition and pass a portion of the light through an EOM.^{[3][5]} By driving the EOM with a radiofrequency (RF) signal at approximately 3.036 GHz, sidebands are generated on the laser light. One of these sidebands can be tuned to be resonant with the repumping transition.^[4]

Q4: What are the advantages of using an EOM for generating the repumping frequency?

A4: Using an EOM offers several advantages:

- Inherent Frequency Stability: The frequency difference between the cooling and repumping light is locked to the stability of the RF source driving the EOM, which is typically very high.
- Reduced Complexity: It can simplify the laser system by requiring only one master laser.
- Cost-Effectiveness: It can be more economical than implementing a second complete laser and locking system.

Troubleshooting Guides

This section addresses common issues encountered during ^{85}Rb laser cooling experiments.

Problem	Potential Causes	Solutions
Weak or No Magneto-Optical Trap (MOT)	<p>1. Incorrect Repumper Frequency: The repumping laser is not resonant with the $5^2S_{1/2}$ ($F=2$) \rightarrow $5^2P_{3/2}$ ($F'=3$) transition.</p> <p>2. Insufficient Repumper Power: The power of the repumping laser is too low to effectively pump atoms out of the $F=2$ state.</p> <p>3. Poor Overlap of Beams: The cooling and repumping laser beams are not well-aligned and overlapping at the trap location.</p> <p>4. Incorrect Polarization: The polarization of the cooling or repumping beams is incorrect, leading to inefficient optical pumping.^[6]</p>	<p>1. Optimize Repumper Frequency: Use saturated absorption spectroscopy to precisely lock the repumping laser frequency. If using an EOM, ensure the RF frequency is correct and the sideband is tuned to the transition.</p> <p>2. Increase Repumper Power: Gradually increase the repumping laser power. A typical power of a few milliwatts is often sufficient.</p> <p>3. Align Beams: Ensure all cooling and repumping beams are co-aligned and intersect at the center of the quadrupole magnetic field.</p> <p>4. Check Polarization: Verify that all laser beams have the correct circular polarization (σ^+/σ^-) as required for the MOT configuration.^[6]</p>
Atoms are Heated Out of the Trap	<p>1. Off-Resonant Heating: The cooling laser is too intense or its frequency is too close to resonance, leading to off-resonant scattering and heating.</p> <p>2. Repumper-Induced Heating: The repumping laser is too intense, causing heating on the repumping transition.</p> <p>3. Imbalanced Radiation Pressure: The power in the counter-propagating MOT</p>	<p>1. Optimize Cooling Laser Parameters: Reduce the cooling laser intensity and/or increase the red-detuning from the cooling transition.</p> <p>2. Optimize Repumper Power: Reduce the power of the repumping laser to the minimum required for efficient repumping.</p> <p>3. Balance Beam Powers: Use a power meter to ensure that the power in each</p>

beams is not balanced, leading to a net radiation pressure that pushes atoms out of the trap. of the six MOT beams is balanced to within a few percent.

Flickering or Unstable MOT

1. Laser Frequency Drift: The cooling or repumping laser frequency is drifting. 2. Laser Intensity Noise: The intensity of the cooling or repumping laser is fluctuating. 3. Magnetic Field Instability: The current supplying the anti-Helmholtz coils is unstable, causing the magnetic field gradient to fluctuate.

1. Check Laser Locks: Verify that the laser locking electronics are functioning correctly and that the lasers are stably locked to their respective transitions. 2. Stabilize Laser Intensity: Use a laser power controller or check for sources of optical feedback that could cause intensity noise. 3. Stabilize Magnetic Field: Use a stable current supply for the MOT coils and ensure all connections are secure.

Quantitative Data Summary

Parameter	Value	Reference
^{85}Rb D2 Line Wavelength	780.24 nm	[2]
Ground State Hyperfine Splitting ($5^2\text{S}_{1/2}$, $F=3 \leftrightarrow F=2$)	3.03573 GHz	[4]
Cooling Transition ($5^2\text{S}_{1/2}$, $F=3 \rightarrow 5^2\text{P}_{3/2}$, $F'=4$)	-	[7][8]
Repumping Transition ($5^2\text{S}_{1/2}$, $F=2 \rightarrow 5^2\text{P}_{3/2}$, $F'=3$)	-	[3]
Natural Linewidth ($\Gamma/2\pi$)	~6 MHz	
Typical Cooling Laser Detuning	-10 to -20 MHz (2-3 Γ)	[4]
Typical Cooling Laser Intensity	A few mW/cm ² per beam	[1]
Typical Repumping Laser Power	1-10 mW	

Experimental Protocols

Protocol 1: Setting up a Repumping Laser using an Electro-Optic Modulator (EOM)

Objective: To generate a stable repumping frequency for ^{85}Rb laser cooling by creating a sideband on the cooling laser using an EOM.

Materials:

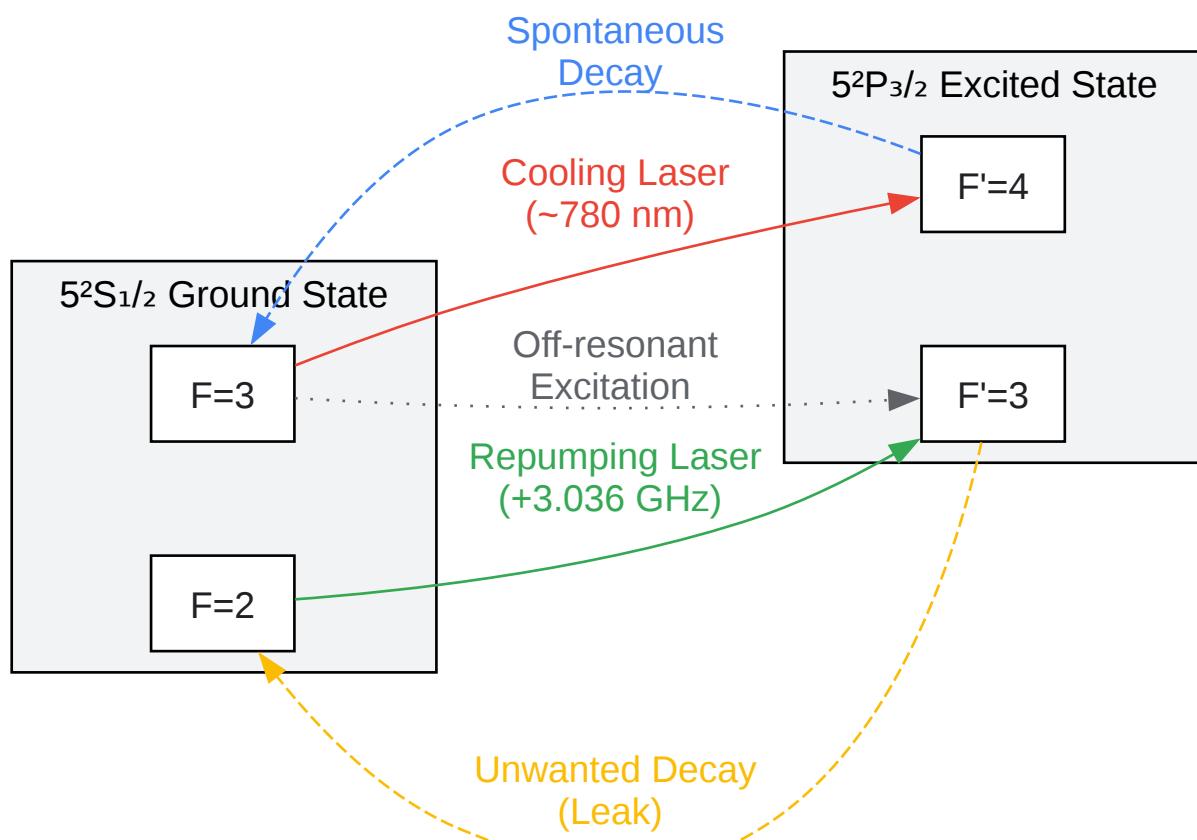
- External Cavity Diode Laser (ECDL) tuned to the ^{85}Rb D2 cooling transition.
- Fiber-coupled Electro-Optic Modulator (EOM). [5]
- High-frequency RF signal generator (capable of ~3.036 GHz).
- RF amplifier.
- Fabry-Pérot interferometer or wavemeter for frequency analysis.

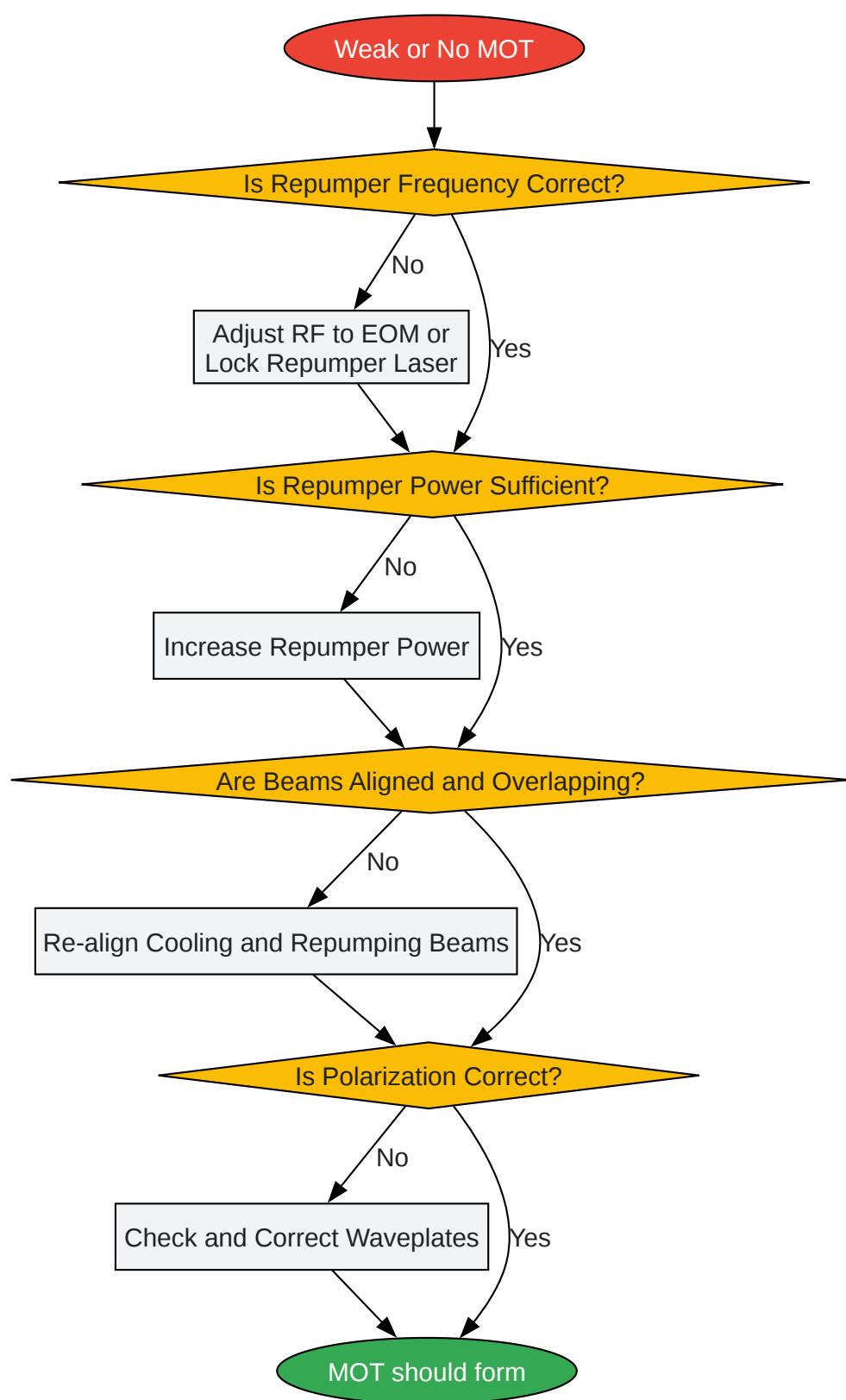
- Saturated absorption spectroscopy setup for ^{85}Rb .

Methodology:

- Laser Setup: Align and lock the ECDL to the $5^2\text{S}_{1/2}$ ($F=3$) \rightarrow $5^2\text{P}_{3/2}$ ($F'=4$) cooling transition of ^{85}Rb using saturated absorption spectroscopy.
- EOM Integration: Couple a portion of the laser output into the fiber-coupled EOM.
- RF Signal Generation: Set the RF signal generator to approximately 3.03573 GHz. Amplify this signal and connect it to the RF input of the EOM.
- Sideband Generation: Monitor the output of the EOM with a Fabry-Pérot interferometer. You should observe the carrier frequency (the original laser frequency) and two first-order sidebands at ± 3.036 GHz from the carrier.
- Sideband Optimization: Adjust the RF power to the EOM to maximize the power in the desired first-order sideband.
- Frequency Tuning: Fine-tune the RF frequency to bring the desired sideband into resonance with the $5^2\text{S}_{1/2}$ ($F=2$) \rightarrow $5^2\text{P}_{3/2}$ ($F'=3$) repumping transition. This can be verified by observing the fluorescence from a MOT.
- Beam Delivery: Combine the light from the EOM output (containing the repumping sideband) with the main cooling laser beam before sending it to the atoms. Ensure proper polarization and alignment.

Visualizations



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References

- 1. Simultaneous cooling and trapping of 85Rb and 87Rb in a magneto-optical trap [opg.optica.org]
- 2. dbc.wroc.pl [dbc.wroc.pl]
- 3. pubs.aip.org [pubs.aip.org]
- 4. m.youtube.com [m.youtube.com]
- 5. arxiv.org [arxiv.org]
- 6. Reddit - The heart of the internet [reddit.com]
- 7. steck.us [steck.us]
- 8. users.df.uba.ar [users.df.uba.ar]
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